

An In-depth Technical Guide to the Structure and Utility of Methyltriphenylphosphonium Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyltriphenylphosphonium**

Cat. No.: **B096628**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

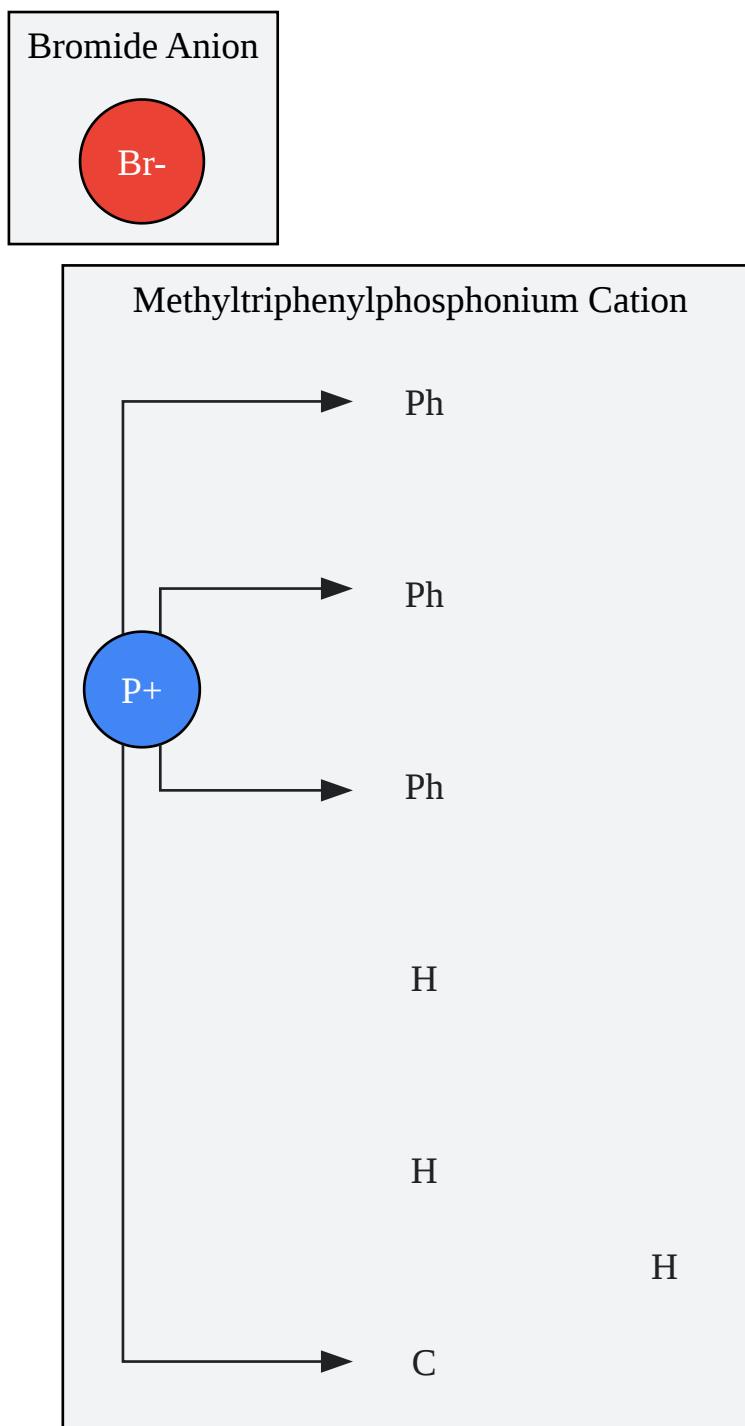
This technical guide provides a comprehensive overview of the structure, properties, synthesis, and applications of **methyltriphenylphosphonium** bromide, a pivotal reagent in synthetic organic chemistry.

Core Structure and Properties

Methyltriphenylphosphonium bromide is an organophosphorus salt with the chemical formula $C_{19}H_{18}BrP$.^[1] Its structure is ionic, composed of a positively charged **methyltriphenylphosphonium** cation and a negatively charged bromide anion.^{[1][2]}

The cation features a central phosphorus atom with a tetrahedral geometry. This phosphorus center is covalently bonded to three phenyl (C_6H_5) groups and one methyl (CH_3) group.^[3] The presence of the lipophilic phenyl groups contributes to its solubility in many polar organic solvents.^{[2][4]} The compound typically appears as a white, hygroscopic crystalline powder.^{[1][3][4]}

The ionic bond between the phosphonium cation and the bromide anion defines the overall structure.



[Click to download full resolution via product page](#)

Caption: Ionic structure of **methyltriphenylphosphonium** bromide.

Physicochemical and Spectroscopic Data

The key properties of **methyltriphenylphosphonium** bromide are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Chemical Formula	$C_{19}H_{18}BrP$	[1] [5]
Molecular Weight	357.22 g/mol	[1] [5] [6]
Appearance	White, hygroscopic powder	[1] [3]
Melting Point	230-234 °C	[1] [6] [7]
Solubility	Soluble in water and polar organic solvents like methanol.	[1] [2] [4]
CAS Number	1779-49-3	[1] [6]
1H NMR (ppm)	~7.8 (m, 15H, Ar-H), ~3.3 (d, 3H, CH_3 , $J(P,H) \approx 13.3$ Hz)	[8]
^{31}P NMR (ppm)	~22.0	[9] [10]

Note: NMR chemical shifts can vary slightly depending on the solvent and instrument used.

Synthesis and Experimental Protocols

Methyltriphenylphosphonium bromide is most commonly synthesized via the nucleophilic substitution reaction between triphenylphosphine and methyl bromide.[\[2\]](#) The lone pair of electrons on the phosphorus atom attacks the electrophilic methyl group of methyl bromide, displacing the bromide ion.

This protocol describes a standard laboratory procedure for the synthesis of the title compound.

- Reagents and Equipment:

- Triphenylphosphine (Ph_3P)
- Methyl bromide (CH_3Br)

- Anhydrous solvent (e.g., benzene or toluene)
- Reaction flask equipped with a reflux condenser and magnetic stirrer
- Pressure vessel (required due to the low boiling point of methyl bromide, 3.6 °C)[11]
- Procedure:
 - In a suitable pressure vessel, dissolve triphenylphosphine in an anhydrous solvent such as benzene.[11]
 - Cool the solution and add a stoichiometric amount of liquid methyl bromide.
 - Seal the vessel and allow the mixture to warm to room temperature.
 - Heat the reaction mixture to approximately 50 °C or higher to achieve a reasonable reaction rate.[11] The reaction is typically stirred for several hours to days to ensure completion.
 - As the reaction proceeds, the product, **methyltriphenylphosphonium** bromide, will precipitate out of the non-polar solvent as a white solid.
 - After cooling, the solid product is collected by filtration, washed with a small amount of cold solvent to remove any unreacted starting material, and dried under vacuum.

Core Application: The Wittig Reaction

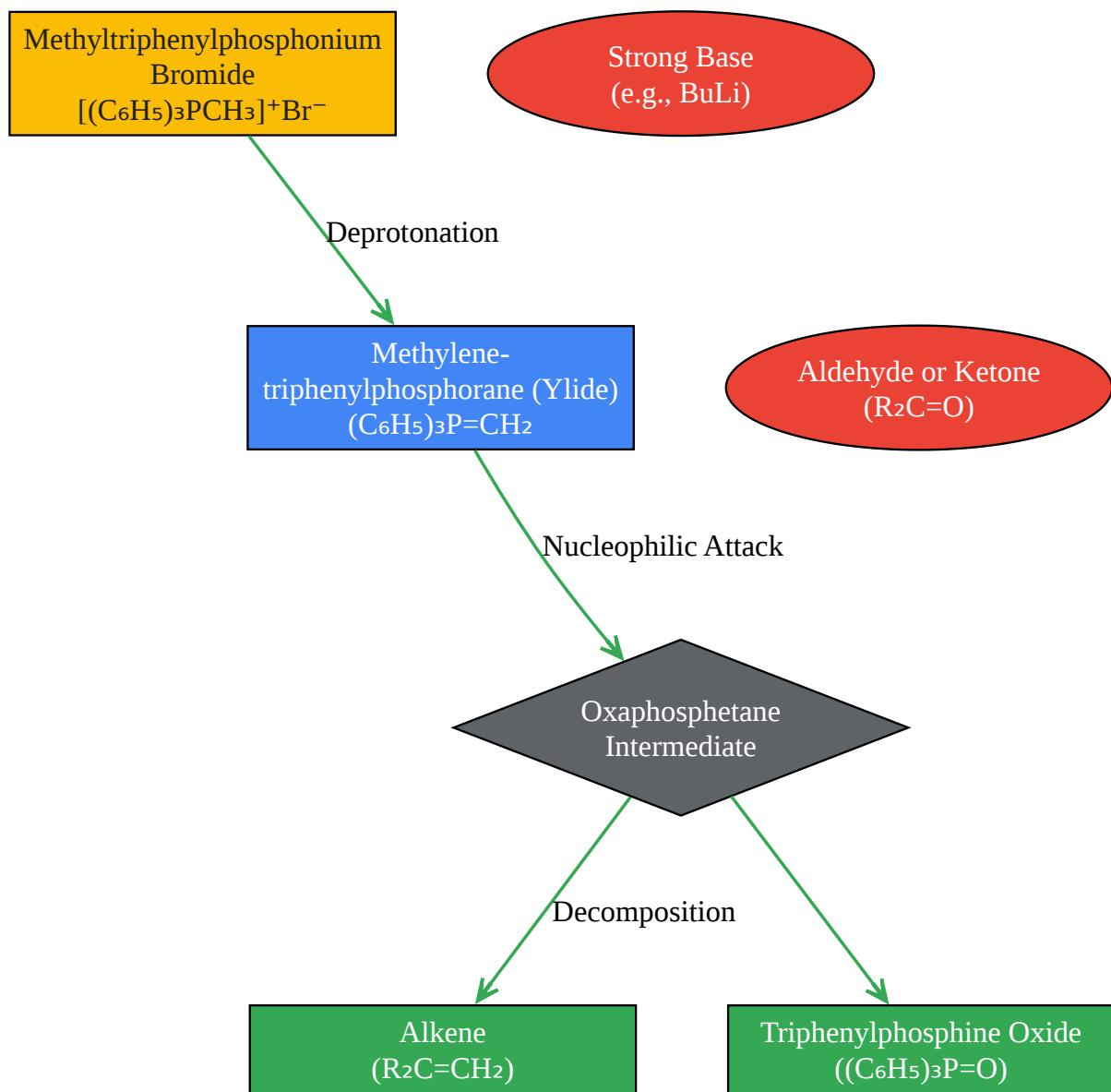
The primary and most significant application of **methyltriphenylphosphonium** bromide is its role as a precursor to a Wittig reagent.[1][2][12][13] Specifically, it is used to generate methylenetriphenylphosphorane ($\text{Ph}_3\text{P}=\text{CH}_2$), a phosphorus ylide.

The overall process involves two key stages: ylide formation and the Wittig reaction with a carbonyl compound.

- Ylide Formation: **Methyltriphenylphosphonium** bromide is deprotonated by a strong base, such as n-butyllithium (BuLi) or sodium amide (NaNH₂), to form the nucleophilic ylide.[2][7]

- Wittig Reaction: The ylide reacts with an aldehyde or ketone. This reaction proceeds through a betaine or oxaphosphetane intermediate, which then collapses to form a stable carbon-carbon double bond (an alkene) and triphenylphosphine oxide as a byproduct.[1]

The following diagram illustrates this critical synthetic pathway.



[Click to download full resolution via product page](#)

Caption: Workflow of the Wittig reaction using **methyltriphenylphosphonium** bromide.

In addition to its central role in the Wittig reaction, **methyltriphenylphosphonium** bromide is also used as a phase transfer catalyst and, due to its lipophilic cation, has been explored for delivering molecules to specific cellular components.[[1](#)][[7](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. Methyltriphenylphosphonium bromide - Wikipedia [en.wikipedia.org]
- 3. Methyltriphenylphosphonium bromide | C19H18P.Br | CID 74505 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. Methyltriphenylphosphonium Bromide | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompas.com]
- 6. Methyltriphenylphosphonium bromide 98 1779-49-3 [sigmaaldrich.com]
- 7. Methyltriphenylphosphonium bromide | 1779-49-3 [chemicalbook.com]
- 8. Methyltriphenylphosphonium bromide(1779-49-3) 1H NMR [m.chemicalbook.com]
- 9. spectrabase.com [spectrabase.com]
- 10. rsc.org [rsc.org]
- 11. US3334144A - Process for making alkyltriaryl-phosphonium compounds - Google Patents [patents.google.com]
- 12. METHYL TRIPHENYLPHOSPHONIUM BROMIDE FOR SYNTHESIS | Vizag Chemicals [vizagchemical.com]
- 13. METHYL TRIPHENYLPHOSPHONIUM BROMIDE FOR SYNTHESIS | East India Chemicals International Estd.1995 [eastindiachemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure and Utility of Methyltriphenylphosphonium Bromide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b096628#what-is-the-structure-of-methyltriphenylphosphonium-bromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com